

# Allyl Bromide: A Comprehensive Technical Guide for Alkylation in Organic Synthesis

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

Allyl bromide (3-bromopropene) is a highly versatile and reactive alkylating agent extensively utilized in organic synthesis. Its unique chemical structure, possessing both a reactive bromine atom and a double bond, allows for the introduction of the allyl group into a wide array of molecules. This guide provides an in-depth technical overview of allyl bromide's properties, reactivity, and applications as an alkylating agent. It includes detailed experimental protocols for key transformations, quantitative data summarized in structured tables, and visualizations of reaction mechanisms and workflows to aid researchers in its effective and safe utilization.

## Introduction

Allyl bromide is a colorless to light yellow liquid with a pungent odor, valued in organic chemistry for its ability to act as an electrophilic allylating agent.[1][2] It is more reactive than allyl chloride, making it a preferred reagent in many synthetic applications, though its higher cost is a consideration.[2] The presence of the double bond in the allyl group provides a handle for further functionalization, making it a valuable building block in the synthesis of complex molecules, including polymers, pharmaceuticals, and fragrances.[1][3]

This guide will delve into the core applications of **allyl bromide** as an alkylating agent, focusing on the formation of carbon-heteroatom (C-O, C-N, C-S) and carbon-carbon (C-C) bonds.





# **Physicochemical Properties of Allyl Bromide**

A thorough understanding of the physical and chemical properties of **allyl bromide** is crucial for its safe handling and effective use in chemical reactions.

Property	Value	Reference(s)
Chemical Formula	C₃H₅Br	[2]
Molar Mass	120.977 g/mol	[2]
Appearance	Clear to light yellow liquid	[1][2]
Density	1.398 g/cm <sup>3</sup>	[2]
Melting Point	-119 °C	[2]
Boiling Point	71 °C	[2]
Solubility in Water	Very slightly soluble	[1]
Refractive Index (n D)	1.4697 (20 °C)	[1]

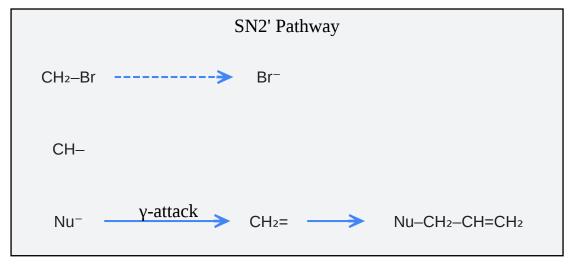
## **Reactivity and Reaction Mechanisms**

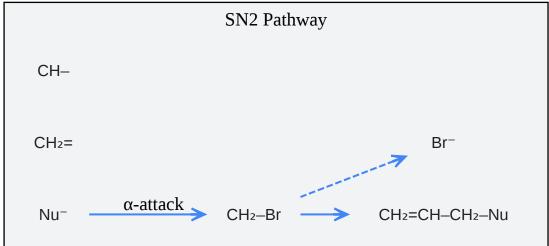
**Allyl bromide**'s utility as an alkylating agent stems from its susceptibility to nucleophilic attack, primarily through S\_N2 and S\_N2' mechanisms. The choice of nucleophile, solvent, and reaction conditions can influence the regionselectivity of the reaction.

### S\_N2 and S\_N2' Reactions

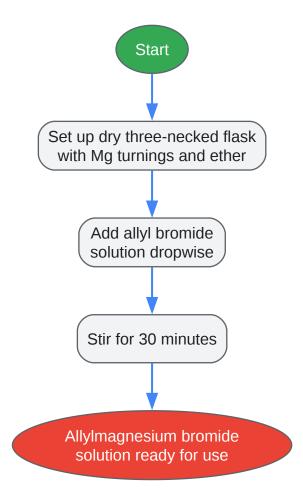
Nucleophiles can attack the carbon atom bearing the bromine atom ( $\alpha$ -carbon) in a direct S\_N2 displacement, or they can attack the  $\gamma$ -carbon of the double bond in an S\_N2' (allylic rearrangement) fashion.

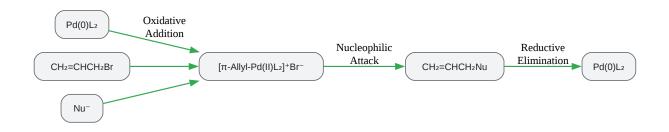












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